

# Essential Safety and Logistical Information for Handling (2E,15Z)-tetracosadienoyl-CoA

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## Compound of Interest

Compound Name: (2E,15Z)-tetracosadienoyl-CoA

Cat. No.: B15550409

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**(2E,15Z)-tetracosadienoyl-CoA** is a long-chain fatty acyl-CoA ester, a class of molecules integral to cellular metabolism.<sup>[1][2]</sup> While specific hazard data for this compound is not readily available, its structure necessitates careful handling in a laboratory setting. The following guidelines provide essential safety and logistical information for researchers, scientists, and drug development professionals.

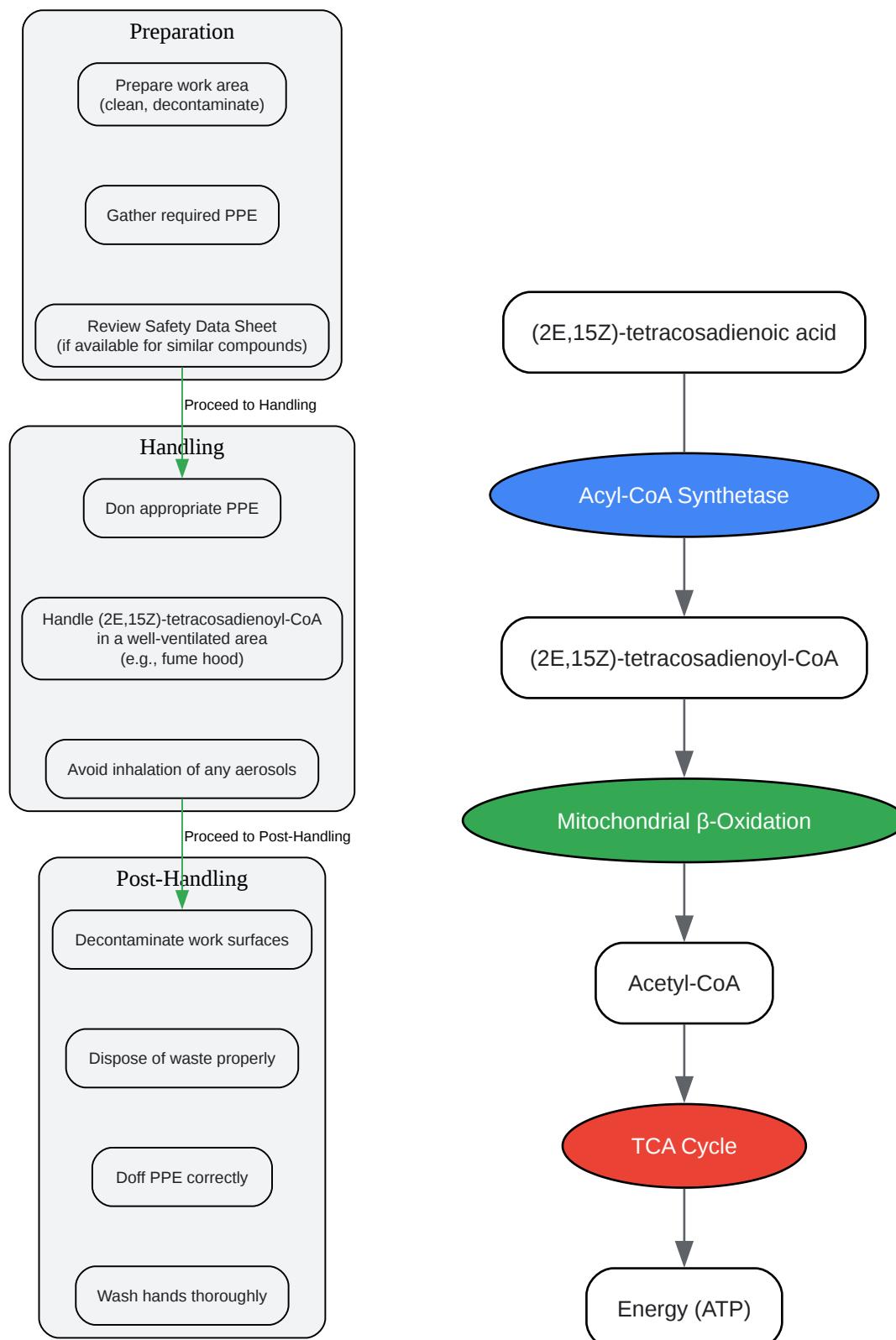
## Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling **(2E,15Z)-tetracosadienoyl-CoA** to minimize exposure and ensure personal safety.<sup>[3][4][5]</sup> The required PPE is detailed below.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields	Minimum requirement for all lab activities. <a href="#">[4]</a>
Face Shield	To be worn over safety glasses when there is a splash hazard. <a href="#">[4]</a> <a href="#">[6]</a>	
Hand Protection	Nitrile Gloves	Disposable nitrile gloves are recommended for incidental contact. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Double Gloves	Consider double-gloving for procedures with a higher risk of contamination. <a href="#">[3]</a> <a href="#">[4]</a>	
Body Protection	Laboratory Coat	A standard lab coat is required to protect clothing and skin. <a href="#">[3]</a> <a href="#">[5]</a>
Foot Protection	Closed-Toe Shoes	Required to protect feet from spills and falling objects. <a href="#">[5]</a>

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for safely handling **(2E,15Z)-tetracosadienoyl-CoA**. The following workflow outlines the key steps from preparation to post-handling.

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